

Application Notes and Protocols: 3-Isopropyl-4-methoxyaniline in Organic Synthesis

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Compound of Interest

Compound Name: **3-Isopropyl-4-methoxyaniline**

Cat. No.: **B1340655**

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Introduction

3-Isopropyl-4-methoxyaniline is a substituted aniline that holds potential as a versatile building block in organic synthesis. Its structure, featuring an isopropyl group ortho to the amino functionality and a methoxy group in the para position, provides a unique combination of steric and electronic properties. These characteristics make it a valuable precursor for the synthesis of a variety of complex organic molecules, particularly in the fields of medicinal chemistry and materials science. While detailed experimental data for this specific compound is limited, its structural similarity to other substituted anilines allows for the extrapolation of its synthetic utility. This document provides an overview of its potential applications and generalized protocols for its use.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Isopropyl-4-methoxyaniline** is presented below.

Property	Value	Reference
CAS Number	91251-42-2	[1]
Molecular Formula	C ₁₀ H ₁₅ NO	[1]
Molecular Weight	165.23 g/mol	[1]
Appearance	Liquid	[1]
Purity	96%	[1]
Synonyms	4-amino-2-isopropylanisole, 4-Methoxy-3-(propan-2-yl)aniline, 4-methoxy-3-propan-2-ylaniline	[1]

Predicted Spectroscopic Data

While experimental spectroscopic data for **3-Isopropyl-4-methoxyaniline** is not readily available, predicted data for the closely related isomer, 2-Isopropyl-4-methoxyaniline, can provide a useful reference for characterization.[\[2\]](#)

Predicted ¹H NMR Data (CDCl₃, 400 MHz)[\[2\]](#)

Chemical Shift (ppm)	Multiplicity	Assignment
~6.8	Doublet	Aromatic C6-H
~6.7	Doublet	Aromatic C3-H
~6.6	Doublet of Doublets	Aromatic C5-H
~3.75	Singlet	-OCH ₃
~3.3	Septet	-CH(CH ₃) ₂
~1.2	Doublet	-CH(CH ₃) ₂

Predicted ¹³C NMR Data (CDCl₃, 100 MHz)[\[2\]](#)

Chemical Shift (ppm)	Assignment
~152.0	Aromatic C4-OCH ₃
~140.0	Aromatic C1-NH ₂
~135.0	Aromatic C2-CH(CH ₃) ₂
~117.0	Aromatic C6-H
~115.0	Aromatic C3-H
~113.0	Aromatic C5-H
~55.5	-OCH ₃
~28.0	-CH(CH ₃) ₂
~22.5	-CH(CH ₃) ₂

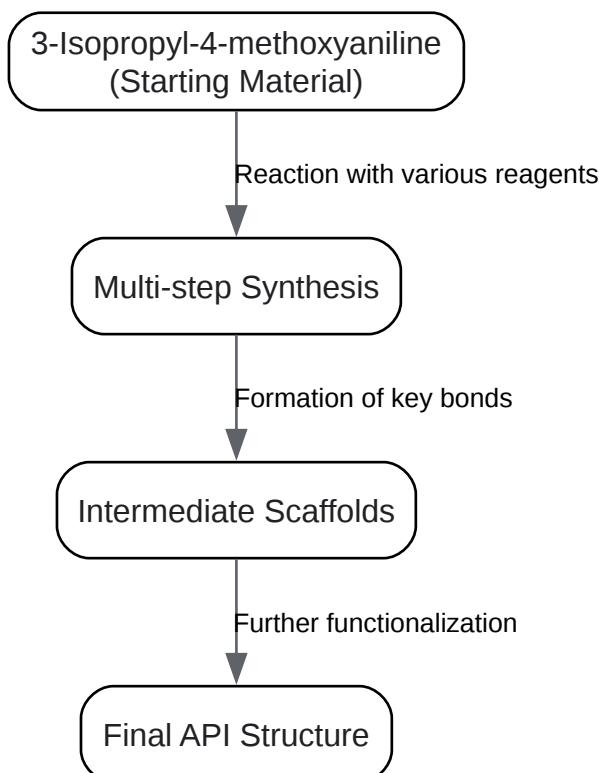
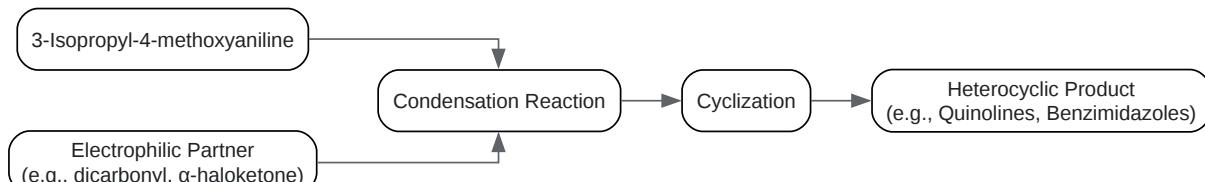
Applications in Organic Synthesis

Based on the reactivity of analogous substituted anilines, **3-Isopropyl-4-methoxyaniline** is anticipated to be a valuable intermediate in the synthesis of various organic compounds, particularly heterocyclic structures with potential biological activity.

Synthesis of Heterocyclic Compounds

Substituted anilines are common precursors for the synthesis of a wide range of nitrogen-containing heterocycles.^{[3][4]} The amino group of **3-Isopropyl-4-methoxyaniline** can act as a nucleophile in condensation reactions with various electrophiles to form heterocycles such as quinolines, quinazolines, and benzimidazoles.^[5] These core structures are prevalent in many pharmaceutical agents.^{[6][7]}

General Workflow for Heterocycle Synthesis



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